

Safety and Handling of 3,5-Diethynylbenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Diethynylbenzoic acid

Cat. No.: B1340155

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3,5-Diethynylbenzoic acid** (CAS No. 883106-26-1). The following sections detail the hazardous properties, safe handling procedures, emergency protocols, and relevant experimental methodologies associated with this compound. This document is intended to equip laboratory personnel with the necessary knowledge to work with this chemical in a safe and responsible manner.

Hazard Identification and Classification

3,5-Diethynylbenzoic acid is classified as a hazardous substance. It is crucial to understand its potential health effects and physical hazards before handling.

GHS Classification:

Based on available data, **3,5-Diethynylbenzoic acid** falls under the following GHS hazard categories:

- Acute Toxicity, Oral (Category 4)[[1](#)][[2](#)]
- Skin Irritation (Category 2)[[1](#)][[2](#)]
- Eye Irritation (Category 2A)[[1](#)][[2](#)]
- Specific target organ toxicity — Single exposure (Category 3), Respiratory system[[1](#)][[2](#)]

Signal Word:Warning[\[1\]](#)

Pictogram:



Hazard Statements:[\[1\]](#)[\[2\]](#)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[\[1\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

While a comprehensive toxicological profile is not available, the "Harmful if swallowed" classification indicates that ingestion of this compound can lead to adverse health effects. The diethynyl substitution also warrants caution, as acetylenic compounds can be reactive.

Quantitative Toxicity Data

Specific quantitative toxicity data, such as LD50 (oral, dermal) and LC50 (inhalation) values for **3,5-Diethynylbenzoic acid**, are not readily available in the searched literature. The H302 classification is based on general chemical hazard assessments.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3,5-Diethynylbenzoic acid** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₆ O ₂	[3]
Molecular Weight	170.17 g/mol	[1]
Appearance	Solid	[1]
CAS Number	883106-26-1	[3]

Safe Handling and Storage

Adherence to proper handling and storage protocols is paramount to ensure the safety of laboratory personnel and the integrity of the compound.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.[4]
- Wear appropriate personal protective equipment (PPE), including:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or a face shield
 - A lab coat[4]
- Avoid contact with skin and eyes.[4]
- Avoid the formation of dust and aerosols.[4]
- Use non-sparking tools, especially when handling the dry, solid material.[4]
- Prevent fire caused by electrostatic discharge.[4]
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.[4]
- Keep in a dry, cool, and well-ventilated place.[1][4] A storage temperature of 2-8°C in a dry environment is recommended.[1]
- Store away from incompatible materials, such as strong oxidizing agents.

Emergency Procedures

In the event of an emergency, follow these first-aid and spill response measures.

First-Aid Measures

Exposure Route	First-Aid Protocol	Reference
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.	[4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation develops or persists.	[4]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[4]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Avoid breathing dust and contact with the substance. Wear appropriate PPE.[\[4\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[4\]](#)
- Containment and Cleanup:

- Remove all sources of ignition.[4]
- Use spark-proof tools and explosion-proof equipment.[4]
- Carefully sweep up the spilled solid material, avoiding dust generation.
- Collect the material in a suitable, closed container for disposal.[4]
- Clean the spill area with a suitable solvent and then wash with soap and water.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Specific Hazards: The combustion of **3,5-Diethynylbenzoic acid** may produce hazardous decomposition products, including carbon oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3,5-Diethynylbenzoic acid** was not found in the searched literature, a closely related procedure for the synthesis of its ethyl ester, ethyl 3,5-diethynylbenzoate, provides a strong basis for its preparation via a Sonogashira coupling reaction. The synthesis of the acid would likely involve a similar coupling followed by hydrolysis of the ester.

Illustrative Synthesis of a 3,5-Diethynyl-Aryl Compound (Based on Ethyl 3,5-Diethynylbenzoate Synthesis)

This protocol is adapted from the synthesis of a related compound and should be optimized for the specific synthesis of **3,5-Diethynylbenzoic acid**.

Reaction: Sonogashira coupling of a di-halogenated benzoic acid derivative with a protected acetylene, followed by deprotection.

Materials:

- 3,5-Dibromobenzoic acid (or its ester derivative)
- Ethynyltrimethylsilane (or another protected acetylene)
- Tris(dibenzylideneacetone)dipalladium(0) ($Pd_2(dbu)_3$)
- Copper(I) iodide (CuI)
- Triphenylphosphine (PPh_3)
- Triethylamine (Et_3N)
- Tetrabutylammonium fluoride (TBAF)
- Acetic acid (AcOH)
- Appropriate solvents (e.g., THF, ethanol)

Procedure:

- Sonogashira Coupling:
 - In a reaction vessel under an inert atmosphere (e.g., argon or nitrogen), dissolve the 3,5-dihalogenated benzoic acid derivative, the palladium catalyst ($Pd_2(dbu)_3$), copper(I) iodide, and triphenylphosphine in a suitable solvent such as triethylamine.
 - To this mixture, add the protected acetylene (e.g., ethynyltrimethylsilane).
 - Stir the reaction mixture at an appropriate temperature (e.g., room temperature to reflux) and monitor the reaction progress by a suitable analytical technique (e.g., TLC or GC-MS).
- Deprotection:
 - Once the coupling reaction is complete, cool the mixture.
 - Add a deprotecting agent such as tetrabutylammonium fluoride in a solvent system like acetic acid.

- Stir the mixture until the deprotection is complete, again monitoring by an appropriate analytical method.
- Workup and Purification:
 - Upon completion, the reaction mixture would typically be quenched with water and extracted with an organic solvent.
 - The organic layers would be combined, washed, dried, and the solvent removed under reduced pressure.
 - The crude product can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent system.

Note: If starting with an ester of 3,5-dibromobenzoic acid, a final hydrolysis step (e.g., using NaOH or LiOH followed by acidification) would be necessary to obtain **3,5-Diethynylbenzoic acid**.

General Purification of Aryl Carboxylic Acids

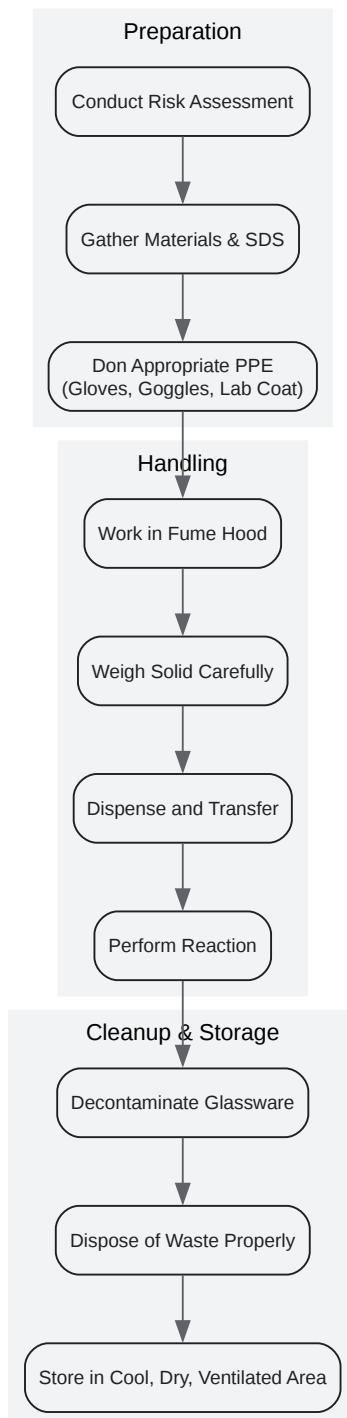
Solid aryl carboxylic acids like **3,5-Diethynylbenzoic acid** can be purified using the following general procedure:

- Dissolve the crude acid in an aqueous solution of a weak base (e.g., sodium bicarbonate or ammonia) to form the corresponding salt.
- Wash the aqueous solution with an organic solvent (e.g., diethyl ether or dichloromethane) to remove any non-acidic impurities.
- Acidify the aqueous layer with a mineral acid (e.g., HCl) to precipitate the purified carboxylic acid.
- Collect the solid by filtration, wash with cold water, and dry under vacuum.
- Further purification can be achieved by recrystallization from an appropriate solvent or solvent mixture.

Visualizations

The following diagrams illustrate key logical workflows for the safe handling and synthesis of **3,5-Diethynylbenzoic acid**.

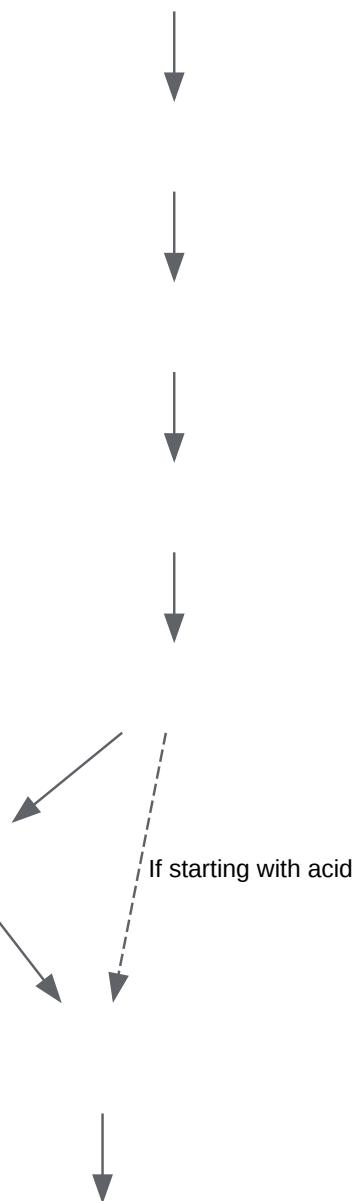
Safe Handling Workflow for 3,5-Diethynylbenzoic Acid



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Caption: A logical workflow for the safe handling of **3,5-Diethynylbenzoic acid**.

Illustrative Synthesis Workflow



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Caption: A conceptual workflow for the synthesis of **3,5-Diethynylbenzoic acid**.

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